

Basic Chemical Identification of Silver Bicarbonate

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Compound Focus: Silver bicarbonate

CAS No.: 10357-62-7

Cat. No.: S13199749

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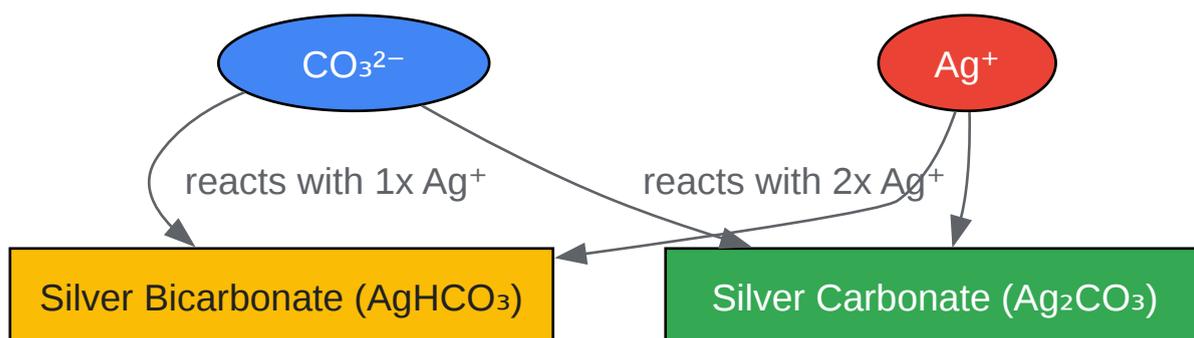
The table below summarizes the fundamental identifying information for **silver bicarbonate**:

Property	Value / Description
Systematic Name	Silver bicarbonate; Carbonic acid, monosilver(1+) salt [1] [2]
Synonyms	Bicosil; Silver carbonate (AgHCO_3) [1] [2]
CAS Number	10357-62-7 [1] [2]
UNII Code	4O755XXPOS [1]
Molecular Formula	CHAgO_3 [1] [2]
Molecular Weight	168.885 g/mol [2]
InChIKey	XHXKMTAWMZESFU-UHFFFAOYSA-M [1]

Important Note on Data Availability and a Related Compound

The search results indicate a significant lack of in-depth technical data, such as spectroscopic characteristics, detailed thermodynamic properties, or specific experimental procedures for synthesizing and handling AgHCO_3 .

Much of the available scientific literature focuses on **silver carbonate** (Ag_2CO_3), a different though related compound. Ag_2CO_3 is a well-studied yellow solid with uses in organic synthesis and as a visible-light-driven photocatalyst [3] [4]. The following diagram illustrates the conceptual relationship between **silver bicarbonate** and the more prevalent silver carbonate, based on their formulas.



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Relationship between silver ions, carbonate ions, and the resulting silver compounds.

Suggestions for Further Research

Given the scarcity of information on **silver bicarbonate**, you may need to adjust your research strategy:

- **Verify the Compound:** Confirm that **silver bicarbonate** (AgHCO_3) is your compound of interest, as silver carbonate (Ag_2CO_3) is far more prevalent in chemical literature and applications [3].
- **Explore Broader Context:** The primary mentions of AgHCO_3 were in chemical substance databases for identification purposes [1] [2]. This suggests that its commercial or research use might be very specialized or limited.
- **Consult Specialized Sources:** You might find more information in older chemical handbooks, patent literature, or highly specialized databases beyond the scope of a general web search.

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References

1. UNII - 4O755XXP0S [precision.fda.gov]
2. CAS No. 10357-62-7 | Chemsrsc [chemsrc.com]
3. Silver carbonate [en.wikipedia.org]
4. Preparation of Silver Carbonate and its Application as ... [pubmed.ncbi.nlm.nih.gov]

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